

Physical appearance of 5-Bromoindole-3-carboxaldehyde powder

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Compound of Interest

Compound Name: 5-Bromoindole-3-carboxaldehyde

Cat. No.: B1265535

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An In-depth Technical Guide on the Physical Properties of **5-Bromoindole-3-carboxaldehyde**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical characteristics of starting materials and intermediates is paramount. **5-Bromoindole-3-carboxaldehyde** is a key heterocyclic building block utilized in the synthesis of a wide array of biologically active compounds and functional materials.^[1] This technical guide provides a detailed overview of the physical appearance and associated properties of **5-Bromoindole-3-carboxaldehyde** powder, compiling essential data for laboratory use.

Physical Appearance and Morphology

5-Bromoindole-3-carboxaldehyde is a solid compound at room temperature.^{[2][3]} It typically presents as a crystalline powder.^[2] The coloration of the powder can vary, which may be indicative of its purity and storage conditions.^[2] Commercial suppliers describe the appearance with a range of colors, including:

- White to pink to light brown^{[2][4]}
- Off-white^[5]
- Beige to brown^[2]
- Yellow^[1]

- White or Light Yellow[6]
- White to orange to green[2][7]

This variability underscores the importance of verifying the purity of the material for sensitive applications.

Physicochemical Data

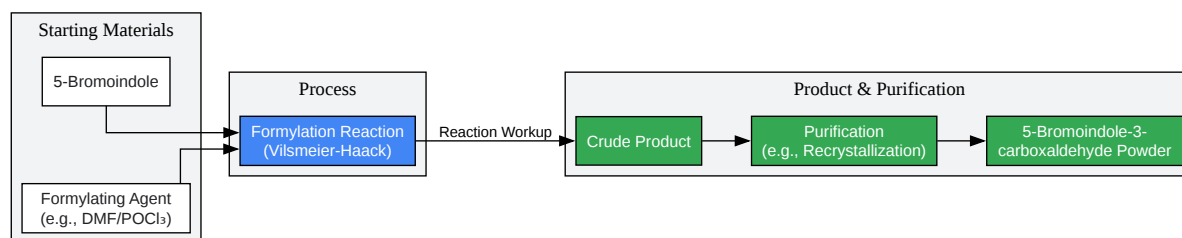
A summary of key quantitative data for **5-Bromoindole-3-carboxaldehyde** is presented below. These parameters are critical for reaction planning, characterization, and quality control.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₆ BrNO	[1][2][4][8]
Molecular Weight	224.05 - 224.06 g/mol	[1][2][3][5][8]
Melting Point	199 - 208 °C	[1][2][3][4][7][8][9]
Boiling Point	~395.6 °C (Predicted)	[2][3][5]
Density	~1.727 g/cm ³ (Predicted)	[2][5]
Purity	≥96.0% - >98.0%	[1][3][4][7][8]

Synthesis and Experimental Workflow

5-Bromoindole-3-carboxaldehyde is a synthetic molecule accessible through various organic reactions.[2] Common strategies involve the formylation of a brominated indole precursor.[2] The Vilsmeier-Haack reaction, which employs reagents like phosphorus oxychloride (POCl₃) and dimethylformamide (DMF), is a frequently utilized method for introducing the aldehyde group onto the indole ring.[2]

The following diagram illustrates a conceptual workflow for the synthesis of **5-Bromoindole-3-carboxaldehyde**, representing the logical progression from starting materials to the final product.



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Conceptual workflow for the synthesis of **5-Bromoindole-3-carboxaldehyde**.

Solubility and Handling

The compound exhibits limited solubility in water, a characteristic typical of halogenated aromatic compounds.[2] Its aromatic indole structure favors solubility in organic solvents.[2]

Handling and Storage:

- **Safety:** It is classified as an irritant, causing skin and eye irritation, and may cause respiratory irritation.[8] Standard laboratory personal protective equipment, including gloves, eye shields, and a dust mask, should be used.[8]
- **Storage:** Recommended storage conditions are often refrigerated (0-8 °C or 4°C) and under an inert atmosphere like nitrogen to maintain stability and purity.[1][3]

This guide provides a foundational understanding of the physical characteristics of **5-Bromoindole-3-carboxaldehyde** powder. For specific experimental applications, it is always recommended to consult the certificate of analysis provided by the supplier for lot-specific data.

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